

Technical Support Center: High-Purity 1-Butoxy-2-propanol Purification

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Compound of Interest

Compound Name: **1-Butoxy-2-propanol**

Cat. No.: **B1222761**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the purification of **1-Butoxy-2-propanol**.

Frequently Asked Questions (FAQs)

Q1: What are the common impurities in commercial-grade **1-Butoxy-2-propanol**?

A1: Commercial **1-Butoxy-2-propanol** can contain several impurities originating from its synthesis and storage. The most common impurities include:

- Water: Due to the hygroscopic nature of glycol ethers.
- Peroxides: Formed by autoxidation upon exposure to air and light.
- Carbonyl Compounds (e.g., aldehydes): Byproducts from the manufacturing process or degradation.
- Unreacted Starting Materials: Such as n-butanol.
- Isomers: Including 2-butoxy-1-propanol.
- Higher Glycol Ethers: Such as dipropylene glycol butyl ether.

Q2: What is the general workflow for purifying **1-Butoxy-2-propanol** to high purity?

A2: A typical multi-step workflow is recommended for achieving high-purity **1-Butoxy-2-propanol**. This process involves the sequential removal of different types of impurities.

General Purification Workflow for 1-Butoxy-2-propanol

Commercial 1-Butoxy-2-propanol

Peroxide Testing & Removal

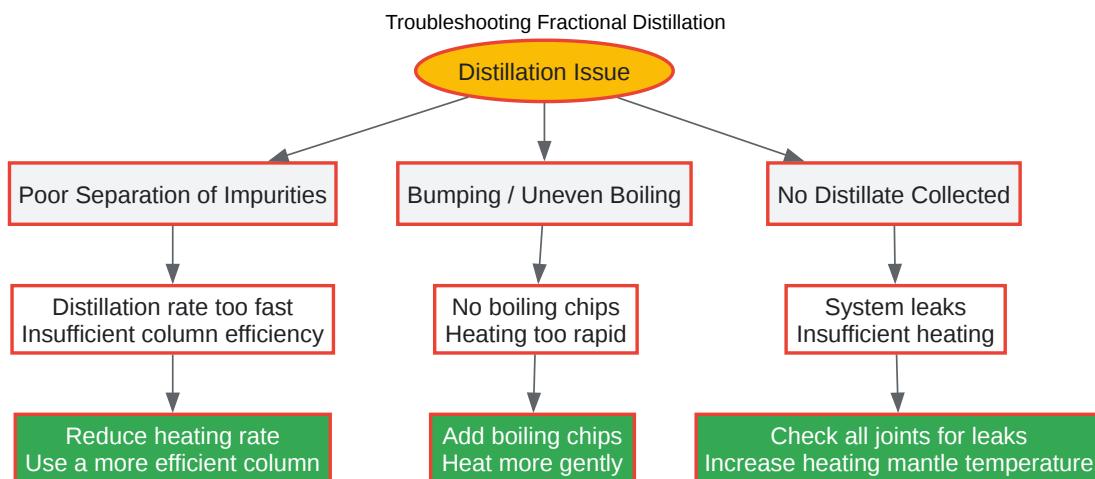
Proceed if peroxides are absent or removed

Drying with Molecular Sieves

Carbonyl Removal with Activated Carbon

Fractional Distillation

High-Purity 1-Butoxy-2-propanol



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